

Proper Disposal of Benzyl Methyl Malonate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Benzyl methyl malonate

Cat. No.: B104983

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **benzyl methyl malonate**, a common reagent in organic synthesis. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Key Safety and Physical Data

A thorough understanding of the properties of **benzyl methyl malonate** is the first step in safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
CAS Number	52267-39-7[1]
Molecular Formula	C ₁₁ H ₁₂ O ₄ [1][2]
Molecular Weight	208.21 g/mol [1]
Form	Liquid
Boiling Point	125 °C at 0.5 mmHg
Density	1.15 g/mL at 25 °C
Storage Class	Combustible liquids

Experimental Protocols for Disposal

The proper disposal of **benzyl methyl malonate** must be conducted in a manner that neutralizes its reactivity and minimizes environmental impact. The following protocol outlines the recommended step-by-step procedure.

Personal Protective Equipment (PPE): Before beginning the disposal process, ensure the following PPE is worn:

- N95 dust mask (or equivalent respiratory protection)
- Chemical safety goggles or face shield
- Chemically resistant gloves
- Laboratory coat

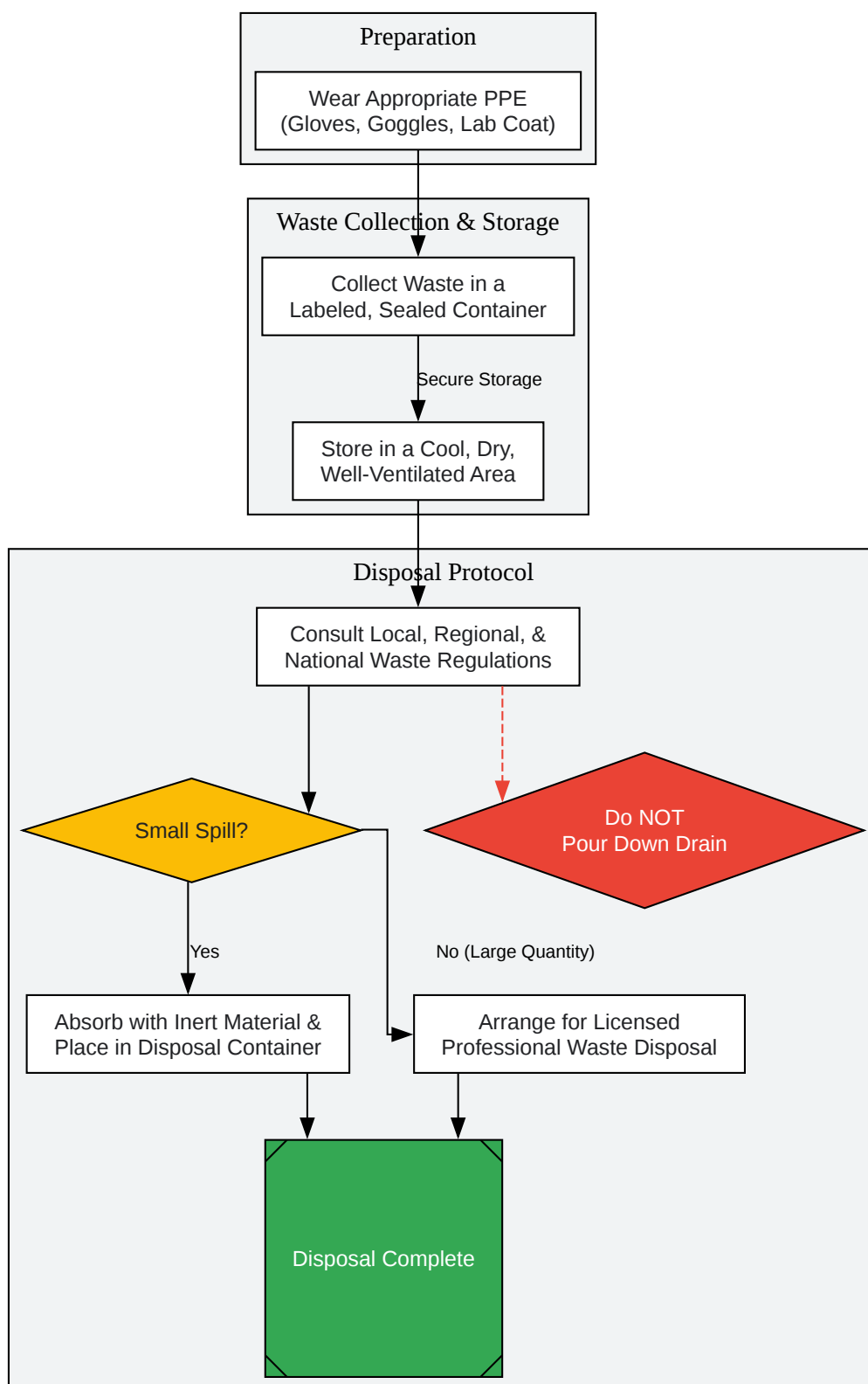
Disposal Procedure:

- Waste Collection:
 - Collect waste **benzyl methyl malonate** in a dedicated, properly labeled, and sealed container.
 - Avoid mixing with other waste streams, particularly strong oxidizing agents, strong acids, or strong bases, to prevent hazardous reactions.[\[3\]](#)
- Regulatory Compliance:
 - Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[\[3\]](#)
 - It is imperative to consult and adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[3\]](#)
- Disposal Method:
 - Do not dispose of **benzyl methyl malonate** down the drain.[\[3\]](#)

- For small spills, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.
- For larger quantities, arrange for disposal through a licensed professional waste disposal service.
- Container Management:
 - Ensure waste containers are kept tightly closed and stored in a dry, cool, and well-ventilated area, away from heat and sources of ignition.^[3]
 - Properly label the container with the contents ("Waste **Benzyl Methyl Malonate**") and any applicable hazard warnings.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **benzyl methyl malonate**.



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